

Technical Guide: 4-[(4-Bromophenyl)amino]-4-oxobutanoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-[(4-Bromophenyl)amino]-4-oxobutanoic acid

Cat. No.: B1273893

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CAS Number: 25589-41-7

This technical guide provides a comprehensive overview of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid**, including its chemical identity, physicochemical properties, synthesis protocols, and potential biological activities. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Compound Identification and Properties

4-[(4-Bromophenyl)amino]-4-oxobutanoic acid, also known as 4'-bromosuccinanic acid, is a chemical compound with the molecular formula $C_{10}H_{10}BrNO_3$.^{[1][2]} It belongs to the class of N-aryl amides and carboxylic acids.

Table 1: Chemical Identifiers and Physicochemical Properties

Property	Value	Reference
CAS Registry Number	25589-41-7	[1]
Molecular Formula	C10H10BrNO3	[1][2]
Molecular Weight	272.11 g/mol	[1][2]
IUPAC Name	4-[(4-bromophenyl)amino]-4-oxobutanoic acid	[1]
Synonyms	4'-BROMOSUCCINANILIC ACID, N-(4-Bromophenyl)succinamic acid, 4-[(4-bromophenyl)amino]-4-keto-butyric acid	[1][2]
Canonical SMILES	<chem>C1=CC(=CC=C1NC(=O)CCC(=O)O)Br</chem>	[2]
InChI Key	MJQBQVIGARYLLU-UHFFFAOYSA-N	[2]

Synthesis Protocol

The synthesis of **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid** can be achieved through the reaction of succinic anhydride with 4-bromoaniline.

Experimental Protocol: Synthesis of 4-[(4-Bromophenyl)amino]-4-oxobutanoic acid

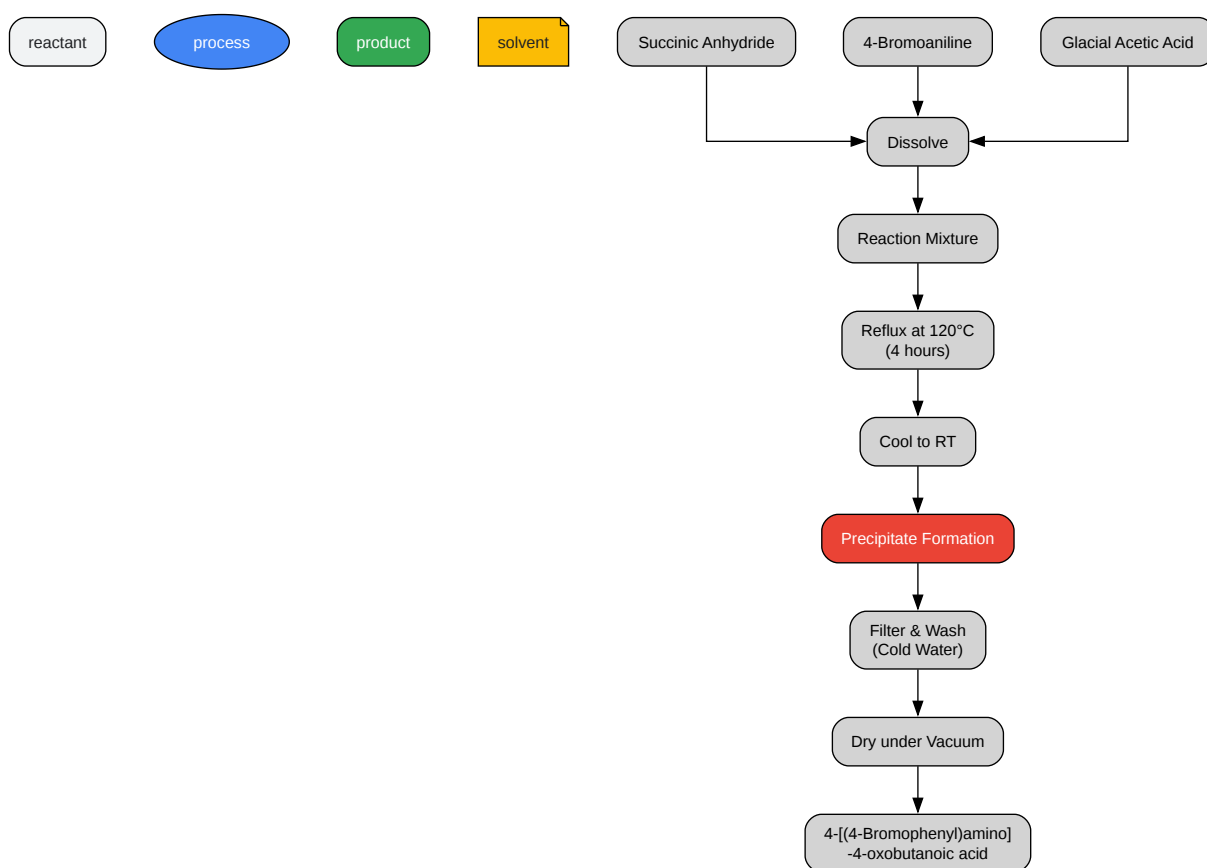
Materials:

- Succinic anhydride (1.0 equivalent)
- 4-bromoaniline (1.0 equivalent)
- Glacial acetic acid

Procedure:

- Dissolve succinic anhydride and 4-bromoaniline in glacial acetic acid.
- Heat the reaction mixture to reflux at 120°C for 4 hours.
- Cool the mixture to room temperature, which will result in the formation of a precipitate.
- Filter the precipitate.
- Wash the filtered solid with cold water.
- Dry the product under vacuum to yield **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid**.^[3]

Note: This is a general procedure and may require optimization for specific laboratory conditions.



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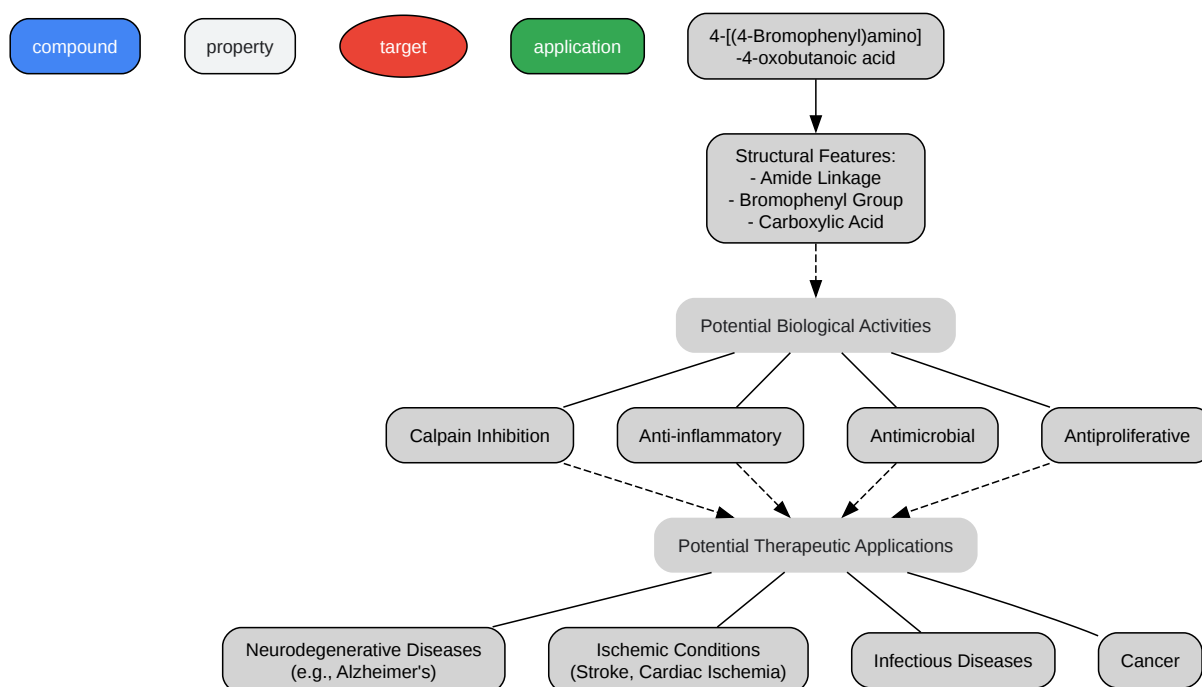
Synthesis workflow for **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid**.

Potential Biological and Pharmacological Activities

While specific biological data for **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid** is limited in the provided search results, the broader class of amide derivatives and compounds containing a bromophenyl moiety have been reported to exhibit various pharmacological activities.

- **General Amide Derivatives:** Amide-containing molecules are known to possess anti-inflammatory, antimicrobial, anti-tubercular, and antiproliferative properties.[\[4\]](#)[\[5\]](#)
- **Bromophenyl Moiety:** The presence of a bromophenyl group in related compounds has been associated with anticancer and enzyme inhibitory activities.[\[3\]](#) For instance, 4-(4-bromophenyl)-thiosemicarbazide has demonstrated antibacterial activity.[\[6\]](#)
- **Calpain Inhibition:** A patent for novel 4-aryl-4-oxobutanoic acid amide derivatives suggests that this class of compounds can act as calpain inhibitors.[\[7\]](#) The inhibition of calpain, a calcium-dependent protease, is a therapeutic target for a range of conditions including stroke, cardiac ischemia, Alzheimer's disease, and cataracts.[\[7\]](#)

Given these points, **4-[(4-Bromophenyl)amino]-4-oxobutanoic acid** represents a compound of interest for further investigation into its potential therapeutic applications.



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Conceptual diagram of potential biological activities and therapeutic applications.

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